

Personal protective equipment for handling Bromo-PEG7-alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromo-PEG7-alcohol

Cat. No.: B8096006

[Get Quote](#)

Essential Safety and Handling Guide for Bromo-PEG7-alcohol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Bromo-PEG7-alcohol**. The following procedural guidance is designed to ensure safe laboratory operations and to build a foundation of trust in our commitment to your safety beyond the product itself.

Product Information and Safety Data Summary

While a specific Safety Data Sheet (SDS) for **Bromo-PEG7-alcohol** is not publicly available, information from analogous compounds and general chemical safety principles allows for a comprehensive operational plan. **Bromo-PEG7-alcohol** is a polyethylene glycol (PEG) derivative containing a terminal bromide group. PEG compounds are generally characterized by low toxicity. However, the presence of a bromoalkane functional group necessitates careful handling.

Property	Data	Source
Chemical Name	Bromo-PEG7-alcohol	N/A
CAS Number	86220-35-1	[1]
Molecular Formula	C14H29BrO7	N/A
Molecular Weight	389.28 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Storage Temperature	2-8°C	[1]

A Safety Data Sheet for a similar compound, Br-PEG-Maleimide, classifies it as not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[\[2\]](#) However, it is crucial to treat all new or uncharacterized substances with a high degree of caution.

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **Bromo-PEG7-alcohol** to minimize exposure risk.

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles are required.
Hand Protection	Wear common chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	A standard laboratory coat must be worn.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for procedures that may generate aerosols or vapors. Avoid inhalation of vapor or gas.

Operational Plan: Handling Procedures

Adherence to a strict operational workflow is essential for the safe handling of **Bromo-PEG7-alcohol**.

3.1. Engineering Controls

- Work in a well-ventilated laboratory.
- Use a chemical fume hood for all weighing, transferring, and reaction steps to minimize inhalation exposure.

3.2. Personal Hygiene

- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in laboratory areas.

3.3. Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your workspace in a chemical fume hood, covering the surface with an absorbent, disposable liner.
- Weighing and Transfer: Conduct all weighing and transfers of **Bromo-PEG7-alcohol** within the fume hood. Use appropriate tools (e.g., spatulas, pipettes) to avoid direct contact.
- Reaction Setup: When setting up reactions, ensure all glassware is properly secured. Bromo-PEG compounds can react with nucleophiles such as thiols.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan

Proper disposal of **Bromo-PEG7-alcohol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation

- **Bromo-PEG7-alcohol** is a halogenated organic compound.
- All waste containing this compound, including unused product, reaction mixtures, and contaminated materials (e.g., gloves, pipette tips, paper towels), must be collected in a designated, clearly labeled hazardous waste container for halogenated organic waste.
- Do not mix with non-halogenated waste streams.

4.2. Disposal Procedure

- Collect all liquid waste in a sealed, properly labeled container.
- Collect all solid waste (e.g., contaminated gloves, wipes) in a separate, sealed, and labeled container.
- Follow your institution's specific guidelines for the final disposal of hazardous chemical waste. This typically involves collection by a certified hazardous waste management company.

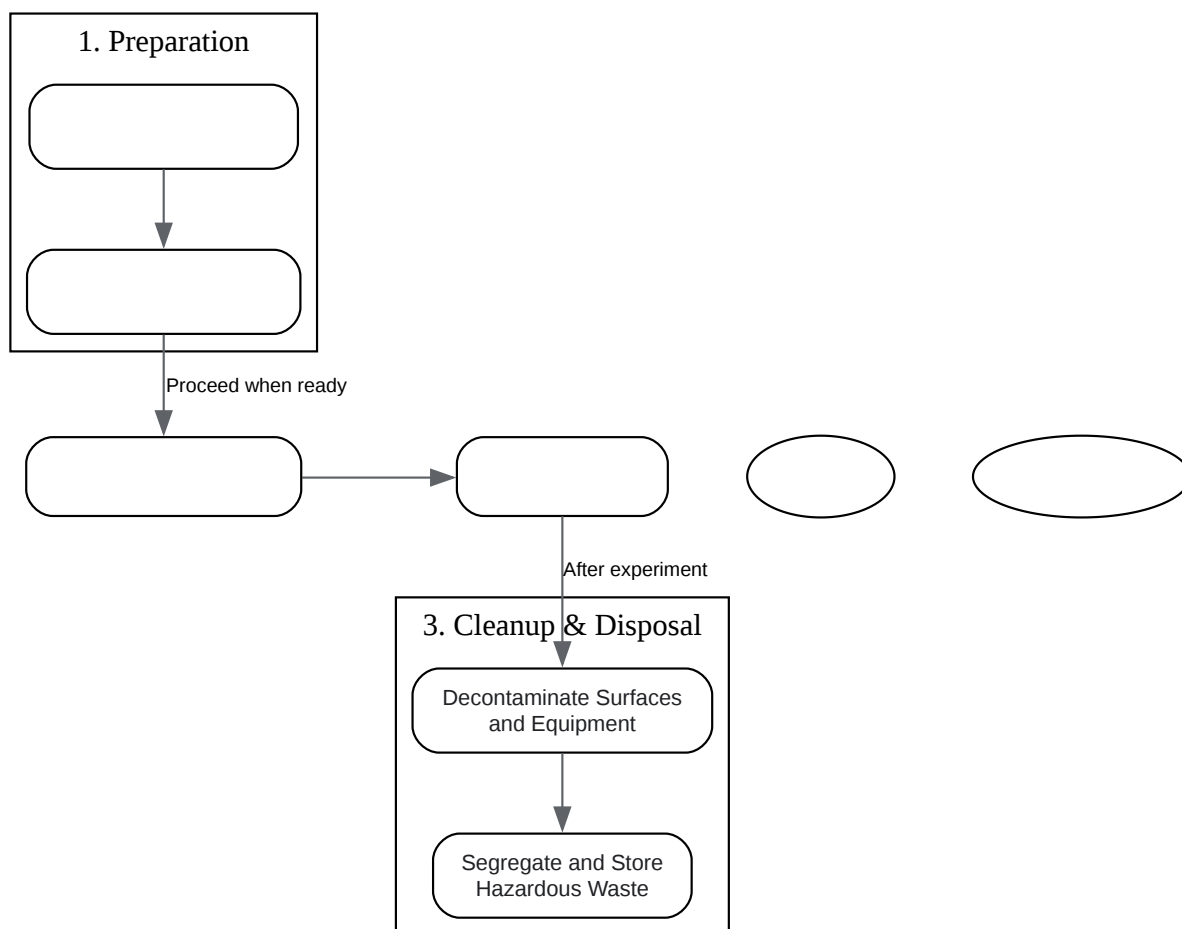
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.
Spill	Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a chemical waste container. Do not flush to sewer. Ensure adequate ventilation.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling of **Bromo-PEG7-alcohol**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Bromo-PEG7-alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Br-PEG7-OH CAS#: 86220-35-1 [m.chemicalbook.com]
- 2. biochempeg.com [biochempeg.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Bromo-PEG7-alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8096006#personal-protective-equipment-for-handling-bromo-peg7-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com